

Solubility of Barium cyanide in water and ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium cyanide

Cat. No.: B1221445

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Barium Cyanide** in Water and Ethanol

This technical guide provides a comprehensive overview of the solubility of **barium cyanide** in water and ethanol, intended for researchers, scientists, and professionals in drug development. The document details quantitative solubility data, experimental protocols for solubility determination, and a logical workflow for these procedures.

Introduction

Barium cyanide, with the chemical formula $\text{Ba}(\text{CN})_2$, is a white crystalline solid.[1][2] It is known to be highly toxic and is used in processes such as electroplating and metallurgy.[1][3] An understanding of its solubility in various solvents is critical for its application, handling, and for the development of safety and disposal protocols. This guide focuses on its solubility in two common solvents: water and ethanol. When dissolved in water, **barium cyanide** dissociates into barium ions (Ba^{2+}) and cyanide ions (CN^-).[4] The cyanide ion can then react with water in a hydrolysis equilibrium to form hydrocyanic acid (HCN) and hydroxide ions (OH^-), resulting in a basic solution.[4][5]

Quantitative Solubility Data

The solubility of **barium cyanide** has been determined in both water and aqueous ethanol. The available quantitative data are summarized in the tables below. It is important to note that **barium cyanide** reacts slowly with water and carbon dioxide in the air to produce highly toxic hydrogen cyanide gas.[1]

Table 1: Solubility of Barium Cyanide in Water

Temperature (°C)	Solubility (g/100 mL)
14	80.0

Data sourced from multiple references.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Solubility of Barium Cyanide in Ethanol

Solvent Composition	Temperature (°C)	Solubility (g/100 mL)
70% Ethanol (aqueous)	14	18.0

Data sourced from multiple references.[\[2\]](#)[\[6\]](#)

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an inorganic salt like **barium cyanide** at various temperatures. This method is based on the principle of creating a saturated solution at an elevated temperature and then determining the temperature at which crystallization begins upon cooling.

Objective: To determine the solubility of **barium cyanide** in a given solvent (water or ethanol) as a function of temperature.

Materials:

- **Barium cyanide** (analytical grade)
- Solvent (deionized water or absolute ethanol)
- Large test tube (e.g., 25 x 200 mm)
- Digital thermometer with 0.1 °C resolution
- Stirring rod (glass or magnetic stirrer with a small stir bar)
- Water bath (beaker with water on a hot plate)

- Buret for precise solvent addition
- Analytical balance

Procedure:

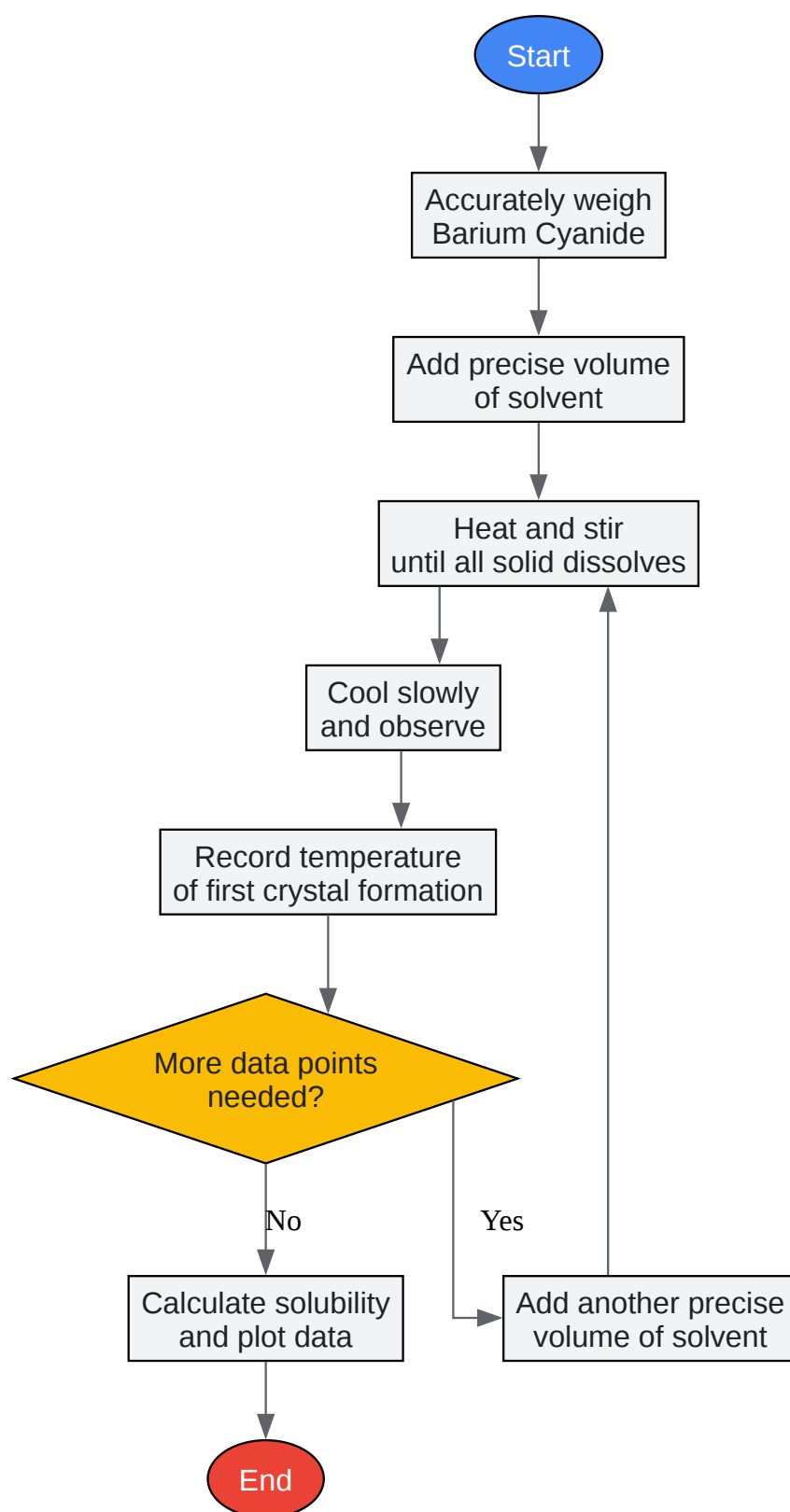
- Sample Preparation: Accurately weigh a specific amount of **barium cyanide** (e.g., 10.00 g) and transfer it to the large test tube.
- Initial Solvent Addition: Using a buret, add a precise volume of the solvent (e.g., 10.00 mL) to the test tube containing the **barium cyanide**.
- Heating and Dissolution: Place the test tube in a water bath and begin heating. Stir the mixture continuously until all the **barium cyanide** has dissolved.
- Cooling and Observation: Once all the solid has dissolved, remove the test tube from the water bath. Allow the solution to cool slowly while continuing to stir.
- Crystallization Point Determination: Carefully observe the solution as it cools. Record the temperature at the very first sign of crystal formation. This temperature represents the saturation point for the solution of that specific concentration.
- Subsequent Data Points:
 - Add another precise volume of the solvent (e.g., 2.00 mL) to the test tube.
 - Heat the solution again in the water bath until all crystals are redissolved.
 - Repeat the cooling and observation process (steps 4 and 5) to determine the new saturation temperature.
- Data Collection: Repeat step 6 to obtain a series of data points, each corresponding to a different concentration and its saturation temperature.
- Calculation of Solubility: For each data point, calculate the solubility in grams per 100 mL of solvent. The mass of the solute is known, and the volume of the solvent has been recorded at each step.

- Data Plotting: Plot the calculated solubility (g/100 mL) on the y-axis against the temperature (°C) on the x-axis to generate a solubility curve.

Safety Precautions: **Barium cyanide** is extremely toxic. All handling should be done in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and chemical safety goggles. Procedures should be in place for the safe disposal of **barium cyanide** waste.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Workflow for determining the solubility of a salt.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium cyanide - Wikipedia [en.wikipedia.org]
- 2. Barium cyanide | Ba(CN)₂ | CID 6093184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BARIUM CYANIDE CAS#: 542-62-1 [m.chemicalbook.com]
- 4. brainly.com [brainly.com]
- 5. brainly.com [brainly.com]
- 6. Table 4-2, Physical and Chemical Properties of Barium and Barium Compoundsa - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Solubility of Barium cyanide in water and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221445#solubility-of-barium-cyanide-in-water-and-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com